

In-Depth Technical Guide: Deuterium Labeling Positions in H-DL-Abu-OH-d6

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Compound of Interest

Compound Name: *H-DL-Abu-OH-d6*

Cat. No.: *B15557480*

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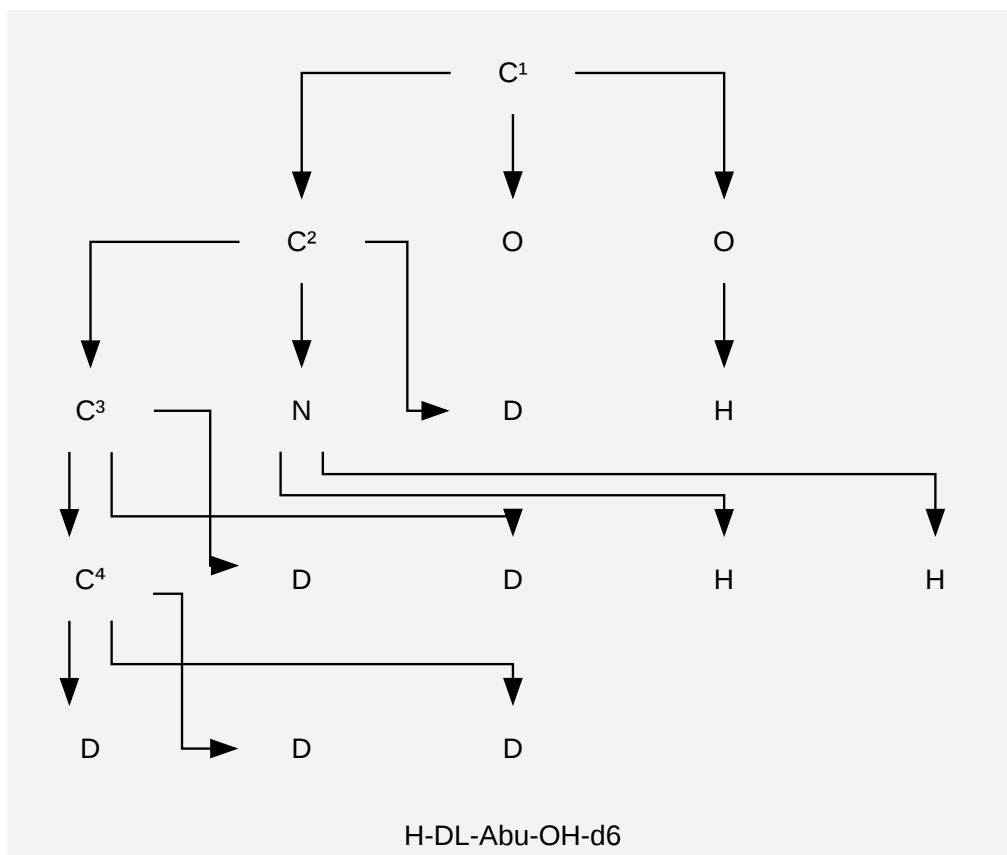
This technical guide provides a comprehensive overview of the deuterium labeling positions in **H-DL-Abu-OH-d6**, a deuterated form of DL-2-aminobutyric acid. This isotopically labeled amino acid serves as a valuable tool in various research and development applications, particularly in metabolic studies and as an internal standard for analytical quantification.

Molecular Structure and Deuterium Labeling

H-DL-Abu-OH, or DL-2-aminobutyric acid, is an alpha-amino acid with the chemical formula $C_4H_9NO_2$. The deuterated form, **H-DL-Abu-OH-d6**, has six hydrogen atoms replaced by deuterium atoms. The IUPAC name for **H-DL-Abu-OH-d6** is 2-amino-2,3,3,4,4,4-hexadeuteriobutanoic acid. This nomenclature explicitly indicates the positions of the deuterium labels on the molecule.

The molecular structure and the specific positions of deuterium labeling are illustrated in the diagram below.

Molecular Structure of H-DL-Abu-OH-d6



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Caption: Molecular structure of **H-DL-Abu-OH-d6** indicating the six deuterium labeling positions.

Quantitative Data

The isotopic purity and enrichment of **H-DL-Abu-OH-d6** are critical parameters for its use in sensitive analytical applications. This data is typically determined using mass spectrometry and

Nuclear Magnetic Resonance (NMR) spectroscopy. Below is a summary of typical quantitative data for this compound.

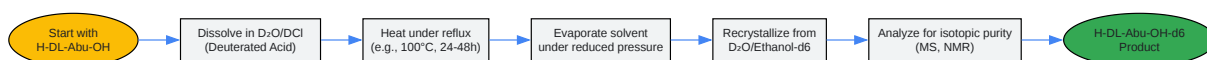
Parameter	Typical Value	Analytical Method
Chemical Purity	≥98%	HPLC, NMR
Isotopic Purity (d6)	≥99 atom % D	Mass Spectrometry
d0 Content	<0.5%	Mass Spectrometry
d1-d5 Content	<0.5% (sum)	Mass Spectrometry
Molecular Weight	109.16 g/mol	Calculated
Appearance	White to off-white solid	Visual Inspection

Experimental Protocols

Synthesis of H-DL-Abu-OH-d6

A common method for the synthesis of deuterated amino acids involves acid-catalyzed hydrogen-deuterium exchange in a deuterated solvent.

Workflow for the Synthesis of H-DL-Abu-OH-d6



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- To cite this document: BenchChem. [In-Depth Technical Guide: Deuterium Labeling Positions in H-DL-Abu-OH-d6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557480#deuterium-labeling-positions-in-h-dl-abu-oh-d6\]](https://www.benchchem.com/product/b15557480#deuterium-labeling-positions-in-h-dl-abu-oh-d6)

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